

# Essential Safety and Logistical Information for Handling Vintoperol

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## Compound of Interest

Compound Name: Vintoperol

Cat. No.: B1683556

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Vintoperol**, a potent and orally active antithrombotic agent. The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, building trust by providing value beyond the product itself.

## Chemical and Physical Properties of Vintoperol

A summary of the known quantitative data for **Vintoperol** is presented below for easy reference.

Property	Value
CAS Number	106498-99-1[1][2][3]
Molecular Formula	C18H24N2O[2][3]
Molecular Weight	284.4 g/mol
Density	1.21 g/cm <sup>3</sup>
Boiling Point	446.8°C at 760 mmHg
Flash Point	224°C

## Personal Protective Equipment (PPE)

Given that **Vintoperol** is a potent, biologically active compound, a comprehensive approach to personal protective equipment is mandatory to minimize exposure.

#### Core PPE Requirements:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be changed regularly and immediately if contaminated.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. A face shield should be worn in situations with a risk of splashes or aerosol generation.
- **Body Protection:** A laboratory coat is mandatory. For procedures with a higher risk of contamination, chemical-resistant coveralls or aprons should be used.
- **Respiratory Protection:** For handling **Vintoperol** powder or when there is a risk of aerosolization, a properly fitted respirator (e.g., N95 or higher) is essential. All respiratory protection should be used in accordance with a comprehensive respiratory protection program.

## Operational Plans

#### Handling and Storage:

- **Vintoperol** should be handled in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated area away from incompatible materials.
- After handling, wash hands thoroughly with soap and water.

#### Disposal Plan:

- All waste contaminated with **Vintoperol**, including empty containers, used PPE, and cleaning materials, must be disposed of as hazardous chemical waste.

- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **Vintoperol** down the drain or in regular trash.

## Experimental Protocols

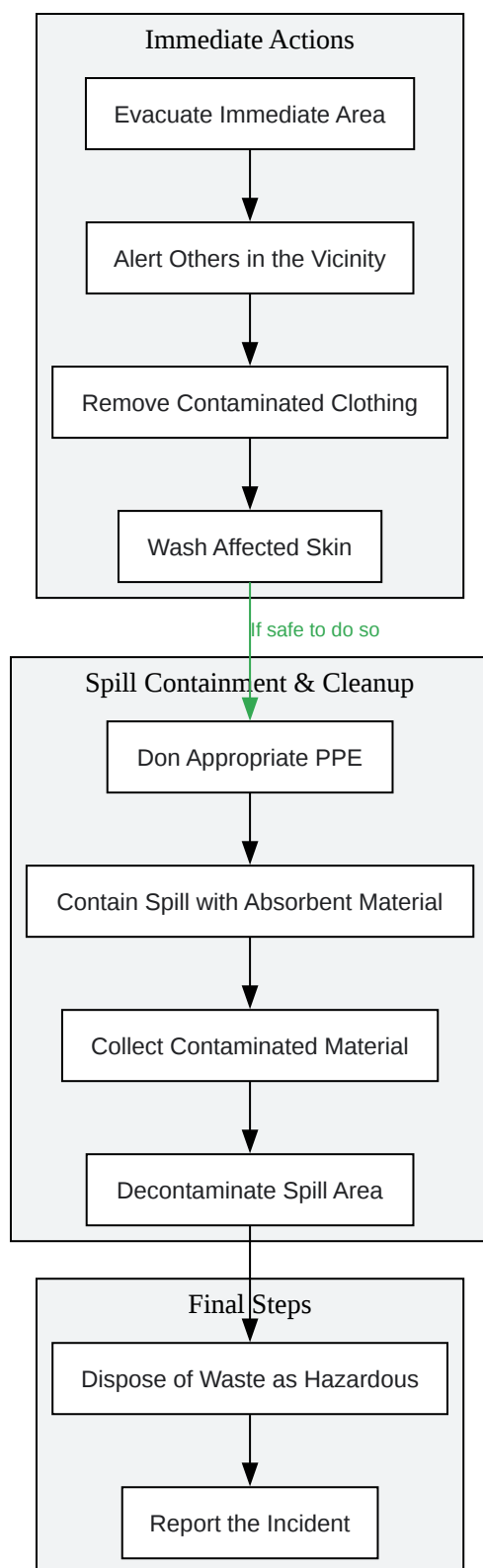
General Protocol for Weighing and Preparing **Vintoperol** Solutions:

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is functioning correctly.
- Weighing: Tare a suitable container on an analytical balance inside the fume hood. Carefully weigh the desired amount of **Vintoperol** powder.
- Solubilization: Add the desired solvent to the container with the **Vintoperol** powder. Gently swirl or vortex to dissolve. Avoid splashing.
- Transfer: If necessary, transfer the solution to another vessel using appropriate volumetric glassware.
- Cleanup: Decontaminate all surfaces and equipment used in the procedure. Dispose of all contaminated materials as hazardous waste.

## Emergency Procedures

Spill Response:

In the event of a **Vintoperol** spill, immediate and appropriate action is crucial to prevent exposure and contamination.



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## References

- 1. Vintoperol | 106498-99-1 [chemicalbook.com]
- 2. Vintoperol | C<sub>18</sub>H<sub>24</sub>N<sub>2</sub>O | CID 6917973 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Vintoperol | CAS#:106498-99-1 | Chemsrce [chemsrc.com]
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